

HPLC-based quantification of 7-(2-Chloroethyl)guanine adducts

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Compound of Interest

Compound Name: 7-(2-Chloroethyl)guanine

CAS No.: 22247-87-6

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Application Note & Protocol

Topic: High-Performance Liquid Chromatography (HPLC) Based Quantification of **7-(2-Chloroethyl)guanine** DNA Adducts

Audience: Researchers, scientists, and drug development professionals.

Abstract

The formation of covalent adducts between DNA and genotoxic agents is a critical initiating event in chemical carcinogenesis.[1][2] **7-(2-Chloroethyl)guanine** (7-CEG) is a major DNA adduct formed upon exposure to bifunctional chloroethylating agents, a class of compounds that includes clinically important nitrogen mustard chemotherapeutics and environmental carcinogens.[1][3] Accurate quantification of 7-CEG serves as a critical biomarker for assessing exposure, understanding mechanisms of drug action, and evaluating genotoxicity. This application note provides a comprehensive, field-proven protocol for the sensitive and specific quantification of 7-CEG from biological samples using High-Performance Liquid Chromatography (HPLC), often coupled with tandem mass spectrometry (MS/MS). The

methodology emphasizes the chemical principles behind each step, ensuring a robust and reproducible workflow from DNA isolation to final data analysis.

Introduction: The Significance of 7-CEG Adducts

Bifunctional chloroethylating agents exert their cytotoxic and mutagenic effects primarily through DNA alkylation. The N7 position of guanine is the most nucleophilic site in DNA and is a primary target for these electrophilic compounds.^[4] The initial reaction forms a mono-adduct, **7-(2-chloroethyl)guanine**. This adduct is not benign; it is a chemical precursor to highly cytotoxic DNA interstrand cross-links, which block DNA replication and transcription, leading to cell death.

Quantifying the level of the initial 7-CEG mono-adduct provides a direct measure of target engagement by a chloroethylating agent and can be correlated with therapeutic efficacy or toxicological outcomes. Due to its ability to separate complex mixtures with high resolution, HPLC is an ideal analytical platform for this purpose.^{[2][5][6]} When coupled with a sensitive and specific detector like a tandem mass spectrometer, it allows for the detection of adducts at the low frequencies typically found in biological samples (e.g., one adduct per 10^6 to 10^8 normal bases).^{[1][7]}

Foundational Principles

Mechanism of 7-CEG Formation and Depurination

The formation of 7-CEG involves the nucleophilic attack by the N7 atom of guanine on the electrophilic carbon of the chloroethyl group. This reaction places a positive charge on the imidazole ring of the guanine base, which significantly weakens the N-glycosidic bond connecting the base to the deoxyribose sugar of the DNA backbone.^[4]

This inherent instability is a critical feature exploited in the analytical protocol. Under mild conditions, such as neutral thermal hydrolysis, the weakened glycosidic bond cleaves, releasing the 7-CEG base from the DNA polymer (a process known as depurination).^{[5][8]} This allows for the analysis of the free base, simplifying sample preparation and avoiding the complexities of digesting the entire DNA backbone.

Caption: Mechanism of 7-CEG adduct formation and its subsequent release via depurination.

Detailed Protocols & Methodologies

This protocol is designed as a self-validating system. Each stage includes quality control checks and explanations to ensure the integrity of the final quantitative result.

Protocol 1: High-Purity DNA Isolation

The foundation of accurate adduct quantification is the isolation of pure DNA, free from contaminants like proteins and RNA that can interfere with analysis.

Rationale: Commercial column-based kits are recommended for their high yield and purity, effectively removing enzymatic inhibitors and other contaminants.^[9] The ratio of absorbance at 260 nm to 280 nm ($A_{260}/280$) is a critical quality metric for DNA purity.

Materials:

- Biological sample (e.g., 10-30 mg tissue, 1-5 million cells)
- Phosphate-Buffered Saline (PBS), ice-cold
- DNA Isolation Kit (e.g., Qiagen DNeasy Blood & Tissue Kit)
- RNase A solution (10 mg/mL)
- UV-Vis Spectrophotometer (e.g., NanoDrop)

Procedure:

- **Sample Preparation:** Homogenize tissue or pellet cells as per the manufacturer's protocol. Wash cell pellets with ice-cold PBS to remove media components.
- **Lysis:** Lyse the sample using the provided lysis buffer containing Proteinase K. Incubate at 56°C until lysis is complete. This step digests proteins, including DNA-binding proteins, releasing the DNA.
- **RNA Removal:** Add RNase A to the lysate and incubate at room temperature for 5-10 minutes to degrade RNA.

- DNA Binding: Add binding buffer and 100% ethanol to the lysate to create conditions that promote DNA binding to the silica membrane of the spin column.
- Purification: Apply the mixture to the spin column and centrifuge. Discard the flow-through. Wash the column with the provided wash buffers to remove any remaining impurities.
- Elution: Elute the purified DNA from the column using a small volume (50-100 µL) of elution buffer or nuclease-free water.
- Quantification & QC:
 - Measure the DNA concentration using a spectrophotometer at 260 nm.
 - Assess purity by checking the A260/280 ratio. A ratio of ~1.8 is considered pure DNA. Ratios significantly lower than 1.8 indicate protein contamination.

Protocol 2: Neutral Thermal Hydrolysis for 7-CEG Release

This step selectively cleaves the unstable N7-guanine adducts from the DNA backbone without requiring harsh chemicals.

Rationale: Heating DNA at a neutral pH provides sufficient energy to break the labile N-glycosidic bond of N7-alkylguanine adducts while leaving the bonds of normal purines largely intact.^{[5][10]} This specificity is a key advantage over acid hydrolysis, which can cause unwanted side reactions or degradation.^{[10][11]}

Materials:

- Purified DNA sample from Protocol 1
- 100 mM Sodium Phosphate Buffer, pH 7.4
- Heating block or water bath set to 100°C
- Cold ethanol (100%)
- Microcentrifuge

Procedure:

- **Sample Preparation:** In a microcentrifuge tube, place an aliquot of DNA (typically 50-100 µg) and adjust the final volume with Sodium Phosphate Buffer (pH 7.4).
- **Hydrolysis:** Securely cap the tube and incubate in the heating block at 100°C for 30 minutes. This step releases the 7-CEG bases into the buffer.[\[5\]](#)
- **DNA Precipitation:** Immediately cool the sample on ice for 5 minutes. Add 2.5 volumes of cold ethanol to precipitate the large DNA polymer, from which the small 7-CEG adducts have been released.
- **Separation:** Centrifuge at high speed (e.g., 14,000 x g) for 15 minutes at 4°C. The pellet contains the bulk DNA, while the supernatant contains the released 7-CEG adducts.
- **Supernatant Collection:** Carefully transfer the supernatant to a new, clean tube. This fraction is now ready for cleanup and HPLC analysis.
- **Drying:** Evaporate the supernatant to dryness using a vacuum centrifuge (SpeedVac).

Protocol 3: HPLC-MS/MS Analysis

This protocol uses reverse-phase HPLC for separation coupled with tandem mass spectrometry for highly selective and sensitive detection.

Rationale: Reverse-phase chromatography effectively separates purine bases based on their polarity. Tandem mass spectrometry, operating in Selected Reaction Monitoring (SRM) mode, provides exceptional specificity.[\[7\]](#) It isolates a specific parent ion (the protonated 7-CEG) and detects a unique fragment ion produced by its collision-induced dissociation, virtually eliminating background interference.

Materials:

- Dried sample extract from Protocol 2
- 7-CEG analytical standard
- Mobile Phase A: 0.1% Formic Acid in Water

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- HPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Procedure:

- Sample Reconstitution: Reconstitute the dried sample in a small, precise volume (e.g., 50 μL) of Mobile Phase A.
- Standard Curve Preparation: Prepare a series of calibration standards by diluting the 7-CEG analytical standard in Mobile Phase A to concentrations spanning the expected sample range (e.g., 0.1 to 100 fmol/ μL).
- HPLC-MS/MS Analysis:
 - Inject the reconstituted sample and calibration standards onto the HPLC system.
 - Run the analysis using the parameters outlined in the table below.
 - The mass spectrometer will monitor the specific transition for 7-CEG. For example, for N(7)-(2-hydroxyethyl)guanine (a common metabolite), the transition might be m/z 196 $\rightarrow$ 152.^[7] The exact mass for 7-CEG should be confirmed with a pure standard.

Parameter	Condition	Rationale
Column	C18 Reverse-Phase (e.g., 2.1 x 100 mm, 1.8 µm particle size)	Standard for retaining and separating small polar molecules like purine bases. [12]
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile	Formic acid aids in protonation for positive-ion ESI and provides good peak shape.
Gradient	0-2 min: 2% B 2-10 min: 2-40% B 10-12 min: 40-95% B 12-15 min: Hold 95% B 15-16 min: 95-2% B 16-20 min: Hold 2% B	A gradient elution ensures that the analyte is well-resolved from other components and elutes as a sharp peak.
Flow Rate	0.3 mL/min	Appropriate for a 2.1 mm ID column.
Column Temperature	40°C	Improves peak shape and run-to-run reproducibility.
Injection Volume	5-10 µL	A typical volume to balance sensitivity with chromatographic performance.
Ionization Mode	ESI Positive	Guanine derivatives readily form protonated molecules [M+H] ⁺ .
MS/MS Detection Mode	Selected Reaction Monitoring (SRM)	Provides maximum sensitivity and selectivity by monitoring a specific parent-to-fragment ion transition. [7]
SRM Transition	Confirm with standard (e.g., for 7-CEG, [M+H] ⁺ m/z 198.0 → fragment)	The transition is unique to the analyte, ensuring confident identification and quantification.

Workflow Visualization

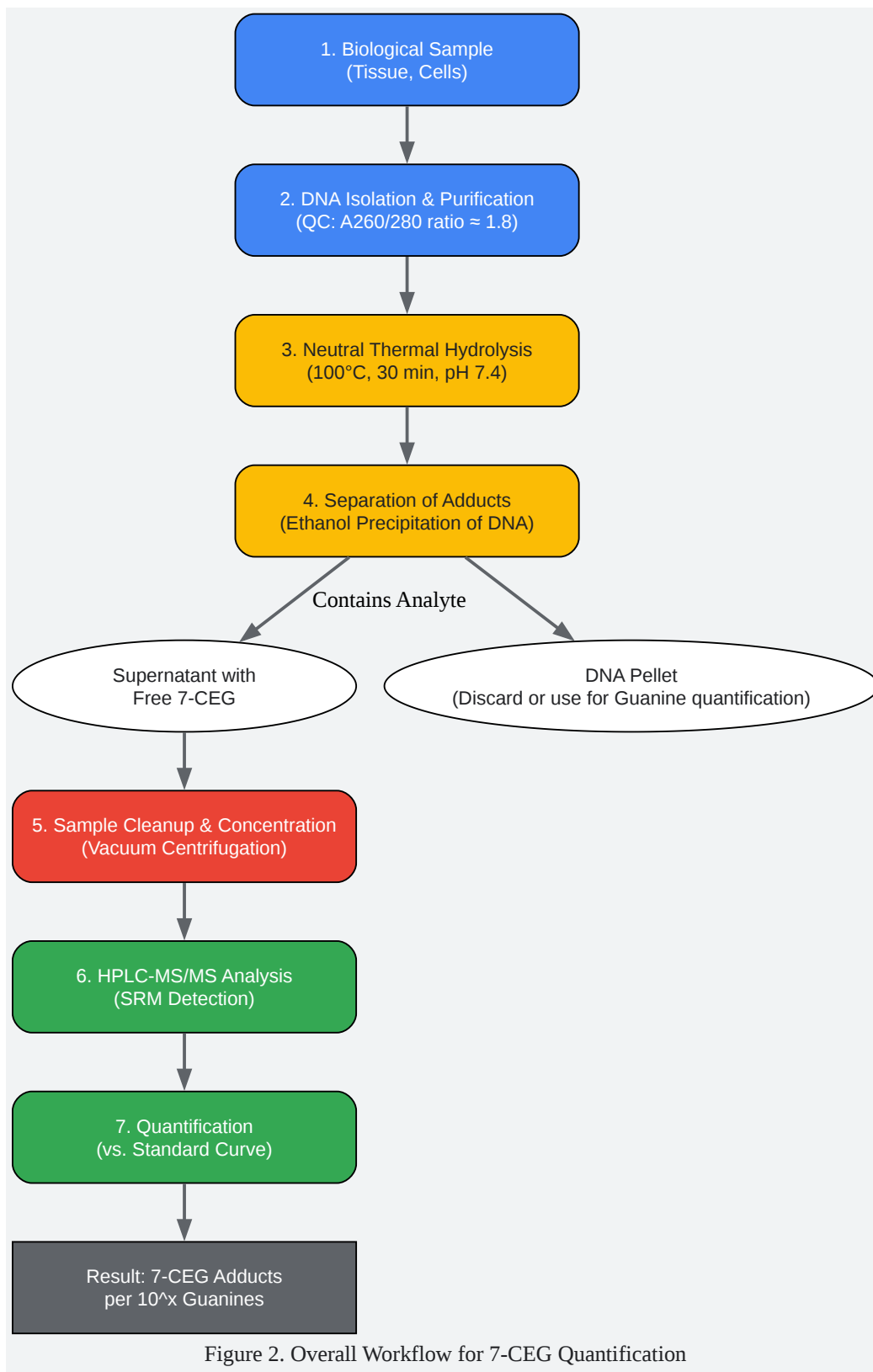


Figure 2. Overall Workflow for 7-CEG Quantification

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Caption: A comprehensive overview of the analytical workflow from sample to result.

Data Analysis and Method Validation

Quantification

- **Construct Calibration Curve:** Plot the peak area of the 7-CEG SRM transition against the known concentration of each calibration standard. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is required.
- **Calculate Adduct Amount:** Use the regression equation to calculate the amount (in fmol or pmol) of 7-CEG in the injected sample based on its measured peak area.
- **Normalize Data:** The final result should be expressed relative to the amount of DNA analyzed. This is typically reported as 'adducts per 10^6 or 10^7 guanines'. This requires quantifying the total guanine in the original DNA sample, which can be done by a separate acid hydrolysis and HPLC-UV analysis of an aliquot of the DNA.

Trustworthiness: A Fit-for-Purpose Validation Approach

For biomarker assays, a "fit-for-purpose" validation approach is recommended, ensuring the method is reliable for its intended application.^[13] Key validation parameters, guided by regulatory principles^{[14][15][16]}, include:

- **Selectivity:** The ability to differentiate and quantify the analyte in the presence of other matrix components.^[13] This is demonstrated by the absence of interfering peaks in blank matrix samples and confirmed by the specific SRM transition in MS/MS.
- **Accuracy & Precision:** Accuracy (% deviation from a known value) and precision (% relative standard deviation of replicate measurements) should be assessed using quality control (QC) samples at low, medium, and high concentrations.^[13]
- **Limit of Quantification (LOQ):** The lowest concentration on the standard curve that can be measured with acceptable accuracy and precision.^[7]
- **Linearity:** The range over which the assay response is directly proportional to the analyte concentration.

- **Stability:** The stability of 7-CEG should be evaluated in the biological matrix under storage conditions and throughout the sample preparation process (e.g., freeze-thaw cycles).

Example Data Presentation

Table 1: Example 7-CEG Calibration Curve Data

Standard Conc. (fmol/μL)	Peak Area (Counts)
0.1	1,520
0.5	7,480
2.5	38,100
10	155,200
50	765,500
100	1,530,000
Regression	$y = 15280x + 150$
R ²	0.9995

Table 2: Hypothetical Results from a Dose-Response Study

Treatment Group (μM Agent)	Mean 7-CEG (fmol/μg DNA)	Std. Dev.	Adducts / 10 ⁷ Guanines
Control (0 μM)	Not Detected	-	-
10 μM	1.2	0.2	4.0
50 μM	5.8	0.6	19.1
100 μM	11.2	1.1	36.9

Conclusion

This application note provides a robust and reliable framework for the quantification of **7-(2-chloroethyl)guanine** DNA adducts. By leveraging the inherent chemical instability of the N7-

guanine adduct for selective release and employing the sensitivity of HPLC-MS/MS, this method offers the performance required for demanding research and drug development applications. Adherence to the described protocols and validation principles will ensure the generation of high-quality, reproducible data for assessing exposure to chloroethylating agents and elucidating their biological impact.

References

- Dingley, K. H., Ubick, E. A., Vogel, J. S., Ognibene, T. J., Malfatti, M. A., Kulp, K. K., & Haack, K. W. (2014). DNA isolation and sample preparation for quantification of adduct levels by accelerator mass spectrometry. *Methods in Molecular Biology*, 1105, 147–157. [\[Link\]](#)
- Floyd, R. A., Watson, J. J., Wong, P. K., Altmiller, D. H., & Rickard, R. C. (1986). Detection of DNA adducts by high-performance liquid chromatography with electrochemical detection. *Environmental Health Perspectives*, 65, 57–63. [\[Link\]](#)
- Helbock, H. J., Beckman, K. B., Shigenaga, M. K., Walter, P. B., Woodall, A. A., Yeo, H. C., & Ames, B. N. (1998). DNA oxidation matters: the HPLC-electrochemical detection assay of 8-oxo-deoxyguanosine and 8-oxo-guanine. *Proceedings of the National Academy of Sciences of the United States of America*, 95(1), 288–293. [\[Link\]](#)
- Beckman, K. B., & Ames, B. N. (1997). DNA oxidation matters: the HPLC-electrochemical detection assay of 8-oxo-deoxyguanosine and 8-oxo-guanine. *PNAS*, 95(1), 288-293. [\[Link\]](#)
- Stiborova, M., Barta, F., Levova, K., Hodek, P., & Frei, E. (2008). Identification of DNA Adducts Using HPLC/MS/MS Following in Vitro and in Vivo Experiments With Arylamines and Nitroarenes. *Toxicology Letters*, 178, S31. [\[Link\]](#)
- Li, H., Wang, L., Zhang, J., Li, W., & Tang, J. (2019). Comparison of Different Hydrolysis Methods in DNA Adducts Analysis and Application. *Chinese Journal of Analytical Chemistry*, 47(11), 1797-1804. [\[Link\]](#)
- Aybastier, Ö., & Demir, C. (2023). Determination of 8-OHGua by LC-MS/MS after Acid Hydrolysis of Oxidative Damaged DNA. *Analytical and Bioanalytical Chemistry Research*, 10(4), 403-409. [\[Link\]](#)

- Yun, B. H., Guo, J., Bellamri, M., & Turesky, R. J. (2020). DNA adducts: Formation, biological effects, and new biospecimens for mass spectrometric measurements in humans. *Mass Spectrometry Reviews*, 39(1-2), 55–82. [[Link](#)]
- Balbo, S., Turesky, R. J., & Villalta, P. W. (2014). The Future of DNA Adductomic Analysis. ResearchGate. [[Link](#)]
- Cheng, Y. (2018). LC-MS/MS-Based Adductomic Approaches for Assessing DNA Damage. eScholarship, University of California. [[Link](#)]
- An, B., & Giese, R. W. (2017). DNA adductomics by mass tag prelabeling. *Journal of the American Society for Mass Spectrometry*, 28(7), 1407–1415. [[Link](#)]
- BioPharma Spec. (2025). FDA Guidance for Industry on Bioanalytical Method Validation (BMV) for Biomarkers. BioPharma Spec. [[Link](#)]
- Chau, C. H., Rixe, O., McLeod, H., & Figg, W. D. (2008). Validation of Analytical Methods for Biomarkers Employed in Drug Development. *Cancer Letters*, 268(2), 213-220. [[Link](#)]
- RAPS. (2013). FDA Updates Bioanalytical Method Validation Guidance to Include Biomarkers, Diagnostics. Regulatory Affairs Professionals Society. [[Link](#)]
- Balbo, S., Meng, L., Bliss, R. L., Saba, K., & Villalta, P. W. (2013). Application of a High-Resolution Mass-Spectrometry-Based DNA Adductomics Approach for Identification of DNA Adducts in Complex Mixtures. *Analytical Chemistry*, 85(23), 11303–11311. [[Link](#)]
- ECA Academy. (2013). Bioanalytical Method Validation: What does the FDA expect?. ECA Academy. [[Link](#)]
- LCGC International. (2001). Validation of Bioanalytical Methods — Highlights of FDA's Guidance. *LCGC International*, 19(4). [[Link](#)]
- Yun, B. H., Guo, J., Bellamri, M., & Turesky, R. J. (2018). DNA adducts: Formation, biological effects, and new biospecimens for mass spectrometric measurements in humans. *Mass Spectrometry Reviews*, 39(1-2), 55-82. [[Link](#)]

- Barbin, A., Laib, R. J., & Bartsch, H. (1985). Lack of miscoding properties of 7-(2-oxoethyl)guanine, the major vinyl chloride-DNA adduct. *Cancer Research*, 45(6), 2440–2444. [[Link](#)]
- Brown, K., & van Delft, J. H. M. (2010). Methods for the Detection of DNA Adducts. In: *Genotoxicity Assessment*. Springer, New York, NY. [[Link](#)]
- Tong, W. P., Kohn, K. W., & Ludlum, D. B. (1982). Synthesis and characterization of O6-(2-chloroethyl)guanine: a putative intermediate in the cytotoxic reaction of chloroethylnitrosoureas with DNA. *Cancer Research*, 42(11), 4460–4464. [[Link](#)]
- Lawley, P. D., & Brookes, P. (1963). Further studies on the alkylation of nucleic acids and their constituent nucleotides. *Biochemical Journal*, 89(1), 127–138. [[Link](#)]
- Tretyakova, N., Gu, C., & Matter, B. (2009). The Formation and Biological Significance of N7-Guanine Adducts. *DNA Adducts*. [[Link](#)]
- Zhang, Z., Zahid, M., & Rogan, E. G. (2011). Formation of Two Novel Estrogen Guanine Adducts and HPLC/MS Detection of 4-Hydroxyestradiol-N7-Guanine in Human Urine. *Chemical Research in Toxicology*, 24(7), 1149–1157. [[Link](#)]
- Liao, P. C., Chiu, Y. W., & Lee, T. L. (2001). Quantitative detection of N(7)-(2-hydroxyethyl)guanine adducts in DNA using high-performance liquid chromatography/electrospray ionization tandem mass spectrometry. *Journal of Mass Spectrometry*, 36(5), 557–564. [[Link](#)]
- Keating, C. D., Renslo, A. R., & Marsters, J. C. (2012). HPLC Method to Resolve, Identify and Quantify Guanine Nucleotides Bound to Recombinant Ras GTPase. *PLoS ONE*, 7(9), e44420. [[Link](#)]

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Sources

- 1. DNA Adducts: formation, biological effects, and new biospecimens for mass spectrometric measurements in humans - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. DNA adducts: Formation, biological effects, and new biospecimens for mass spectrometric measurements in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and characterization of O6-(2-chloroethyl)guanine: a putative intermediate in the cytotoxic reaction of chloroethylnitrosoureas with DNA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The Formation and Biological Significance of N7-Guanine Adducts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 5. academic.oup.com [academic.oup.com]
- 6. Methods for the Detection of DNA Adducts | Springer Nature Experiments [experiments.springernature.com]
- 7. Quantitative detection of N(7)-(2-hydroxyethyl)guanine adducts in DNA using high-performance liquid chromatography/electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Biologically Relevant Chemical Reactions of N7-Alkylguanine Residues in DNA [ouci.dntb.gov.ua]
- 9. DNA isolation and sample preparation for quantification of adduct levels by accelerator mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Comparison of Different Hydrolysis Methods in DNA Adducts Analysis and Application [ccspublishing.org.cn]
- 11. analchemres.org [analchemres.org]
- 12. HPLC Method to Resolve, Identify and Quantify Guanine Nucleotides Bound to Recombinant Ras GTPase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 13. Validation of Analytical Methods for Biomarkers Employed in Drug Development - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 14. labs.iqvia.com [labs.iqvia.com]
- 15. FDA Updates Bioanalytical Method Validation Guidance to Include Biomarkers, Diagnostics | RAPS [raps.org]
- 16. Bioanalytical Method Validation: What does the FDA expect? - ECA Academy [gmp-compliance.org]
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